

Application Notes and Protocols for Palmitic Acid-d4 Analysis in Plasma

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Compound of Interest

Compound Name: *Palmitic acid-d4-2*

Cat. No.: *B15554548*

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Introduction

Palmitic acid (C16:0) is a ubiquitous saturated fatty acid that plays a central role in cellular metabolism and signaling. Its involvement in various physiological and pathophysiological processes, including energy storage, membrane structure, and the synthesis of bioactive lipids like ceramides, makes it a key analyte in biomedical research. Stable isotope-labeled palmitic acid, such as palmitic acid-d4, is an invaluable tool for tracing its metabolic fate and quantifying its flux through various pathways. Accurate and precise quantification of palmitic acid-d4 in plasma is crucial for understanding lipid metabolism in health and disease.

This document provides detailed application notes and protocols for the sample preparation and analysis of palmitic acid-d4 in plasma, primarily focusing on liquid chromatography-mass spectrometry (LC-MS/MS) based methods.

Quantitative Data Summary

The choice of sample preparation method can significantly impact the recovery and reproducibility of fatty acid analysis. Below is a summary of reported performance data for common extraction methods.

| Method | Average Recovery (%) | Intra-Assay Coefficient of Variation (CV%) | Notes |
|-------------------------------|------------------------------------------------------|-------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------|
| Alshehry (1-Butanol/Methanol) | 99% [1] [2] | 14.1% [1] | High recovery, especially for polar lipids. [1] [2] Single-phase extraction simplifies the workflow. [3] |
| Folch (Chloroform/Methanol) | 86% [1] [2] | 15.1% [1] | A traditional and widely used biphasic method. |
| Matyash (MTBE/Methanol) | 73% [1] [2] | 21.8% [1] | A safer alternative to chloroform-based methods. |
| Solid-Phase Extraction (SPE) | >90% (for various lipid classes) [3] | <10% (for most fatty acids) [3] | Offers high selectivity and can reduce matrix effects. |

Note: The data presented is a summary from studies analyzing a range of lipids, including fatty acids, and may not be specific to palmitic acid-d4 but is indicative of the expected performance.

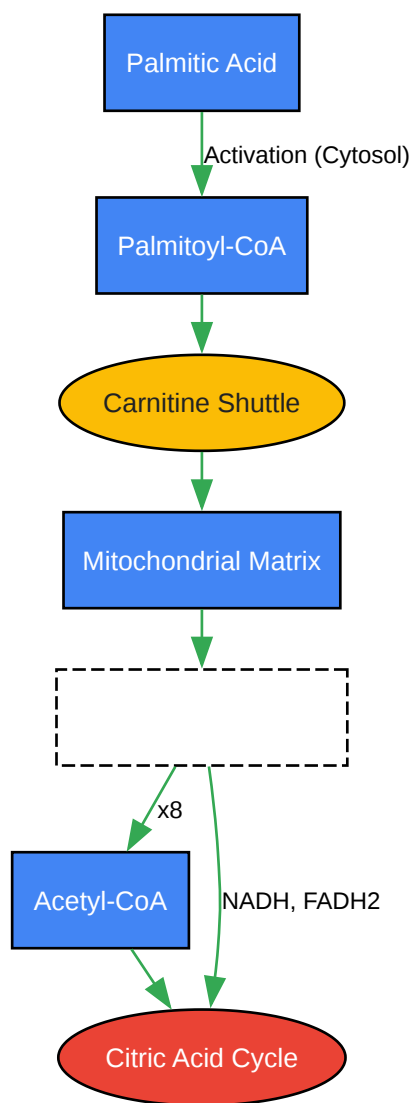
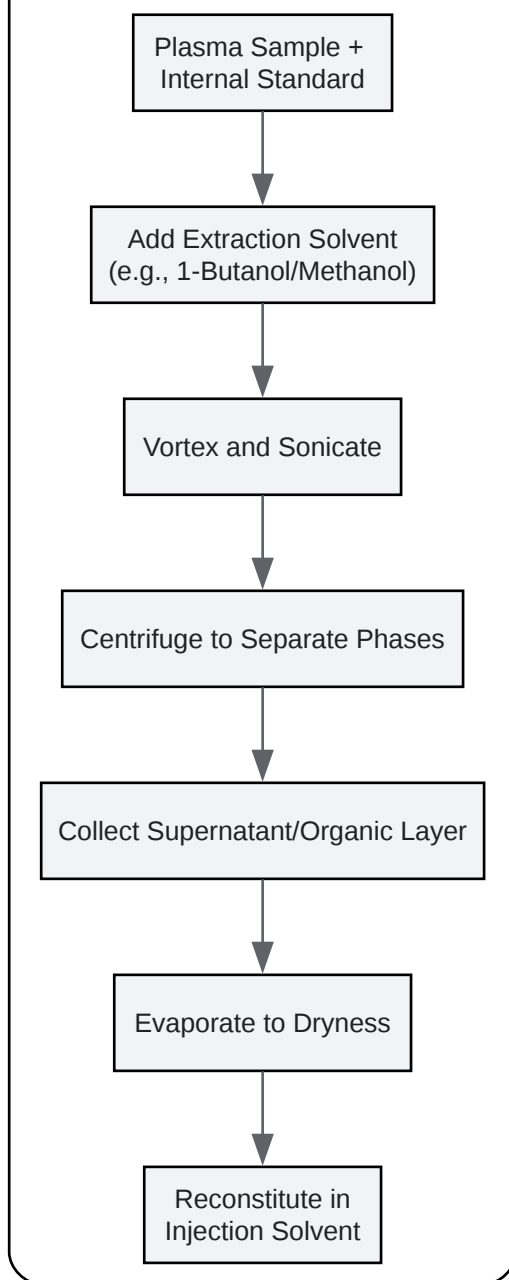
| Analytical Performance (LC-MS/MS) | Value | Reference |
|-----------------------------------|----------------|---------------------|
| Limit of Detection (LOD) | 0.2 - 330 fmol | [4] |
| Limit of Quantification (LOQ) | 2.3 - 660 fmol | [4] |

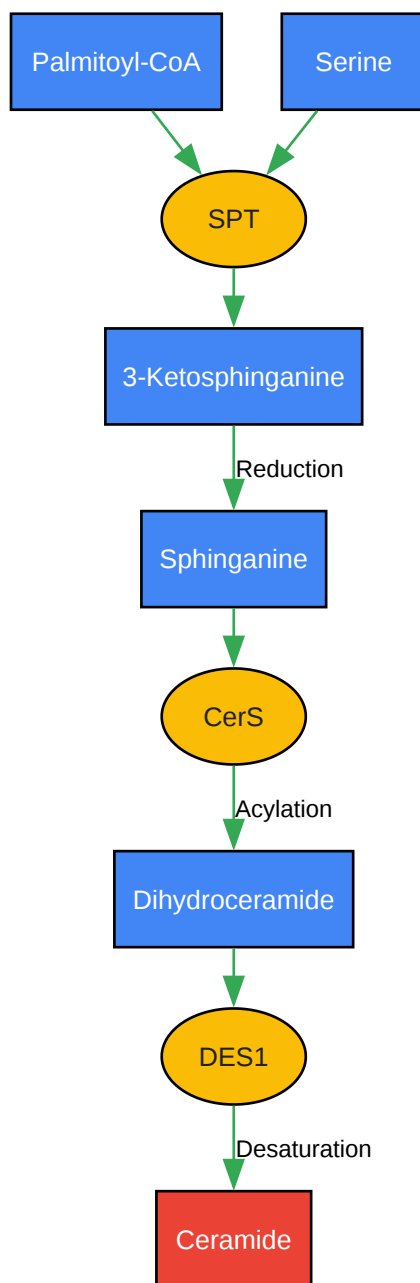
Experimental Workflows

General Workflow for Palmitic Acid-d4 Analysis in Plasma



Liquid-Liquid Extraction (LLE)





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